

A-485 Technical Support Center: Solubility and Stability in DMSO

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Compound of Interest

Compound Name: A-485

Cat. No.: B605051

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For researchers, scientists, and drug development professionals utilizing **A-485**, a potent and selective inhibitor of the histone acetyltransferases p300 and CBP, proper handling and storage of the compound in DMSO is critical for experimental success. This guide provides detailed information on the solubility and stability of **A-485** in DMSO, along with troubleshooting tips and frequently asked questions to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **A-485**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **A-485**.^{[1][2]} It is also soluble in ethanol.

Q2: How should I prepare a stock solution of **A-485** in DMSO?

A2: To prepare a stock solution, it is recommended to dissolve **A-485** in fresh, anhydrous DMSO. Due to the hygroscopic nature of DMSO (its tendency to absorb moisture from the air), using a newly opened bottle of anhydrous DMSO is crucial, as absorbed water can impact solubility.^[1] For concentrations up to 125 mg/mL (233.00 mM), sonication may be necessary to fully dissolve the compound.

Q3: What are the recommended storage conditions for **A-485** in DMSO?

A3: Stock solutions of **A-485** in DMSO should be stored at -20°C or -80°C for long-term stability.^[3] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^[3]

Q4: How stable is **A-485** in DMSO at room temperature?

A4: While specific long-term stability data for **A-485** at room temperature is not extensively published, it is general practice to minimize the time that stock solutions are kept at room temperature. For day-to-day use, it is best to thaw aliquots as needed and keep them on ice.

Q5: I see precipitation in my **A-485** stock solution after thawing. What should I do?

A5: Precipitation upon thawing can occur if the compound's solubility limit has been exceeded or if the DMSO has absorbed water. Gently warm the vial to 37°C and vortex or sonicate to try and redissolve the precipitate. If the precipitate does not dissolve, it may be necessary to prepare a fresh stock solution at a slightly lower concentration.

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|-----------------------------------|--|--|
| Difficulty Dissolving A-485 | 1. DMSO has absorbed moisture. 2. Concentration is too high. 3. Insufficient mixing. | 1. Use a fresh, unopened bottle of anhydrous DMSO. 2. Try preparing a more dilute stock solution. 3. Use sonication to aid dissolution. |
| Precipitation in Stock Solution | 1. Solution was not fully dissolved initially. 2. Freeze-thaw cycles. 3. DMSO has become hydrated over time. | 1. Warm the solution to 37°C and sonicate. 2. Aliquot stock solutions to minimize freeze-thaw cycles. 3. Prepare fresh stock solutions with new anhydrous DMSO. |
| Inconsistent Experimental Results | 1. Degradation of A-485 due to improper storage. 2. Inaccurate concentration of the stock solution. | 1. Ensure stock solutions are stored at -20°C or -80°C and protected from light. Prepare fresh stocks regularly. 2. Verify the initial weighing of the compound and the volume of DMSO used. |

Quantitative Data

Table 1: Solubility of **A-485** in DMSO

| Parameter | Value | Notes |
|-----------------------|-------------------------|--|
| Solubility in DMSO | 100 mg/mL (186.4 mM)[1] | Moisture-absorbing DMSO can reduce solubility. Use fresh DMSO. |
| 125 mg/mL (233.00 mM) | May require sonication. | |

Table 2: Recommended Storage Conditions for **A-485** Solutions

| Solution Type | Storage Temperature | Recommended Duration |
|---------------|---------------------|----------------------|
| Powder | -20°C | 3 years[3] |
| 4°C | 2 years[3] | |
| In DMSO | -80°C | 2 years |
| -20°C | 1 year | |

Note: The stability of **A-485** in DMSO is dependent on the quality of the DMSO and the storage conditions. For critical experiments, it is always recommended to use freshly prepared solutions.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of A-485 in DMSO

Materials:

- **A-485** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), new bottle
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

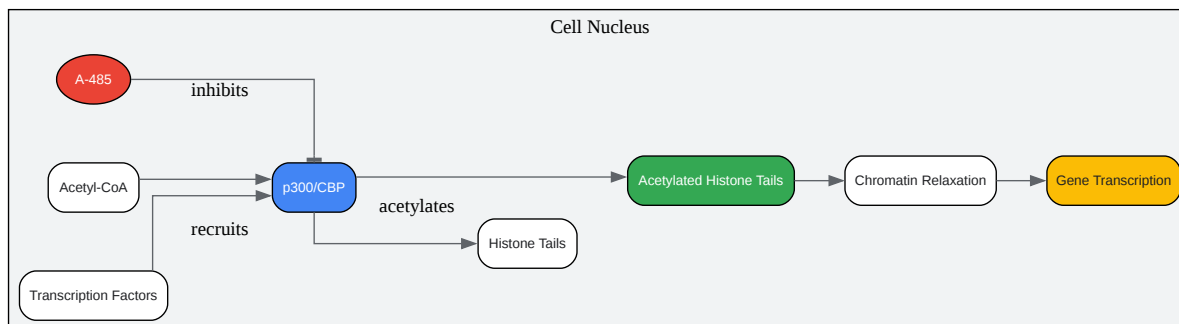
- Preparation: Allow the vial of **A-485** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing:** Accurately weigh the desired amount of **A-485** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.36 mg of **A-485** (Molecular Weight: 536.48 g/mol).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the **A-485** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.

Visualizations

A-485 Mechanism of Action: Inhibition of p300/CBP Signaling

A-485 is a potent inhibitor of the histone acetyltransferases (HATs) p300 and CBP. These enzymes play a crucial role in gene transcription by acetylating histone tails, which leads to a more open chromatin structure, allowing for the binding of transcription factors and the initiation of transcription. By inhibiting p300/CBP, **A-485** prevents histone acetylation, leading to a condensed chromatin state and the repression of gene transcription.

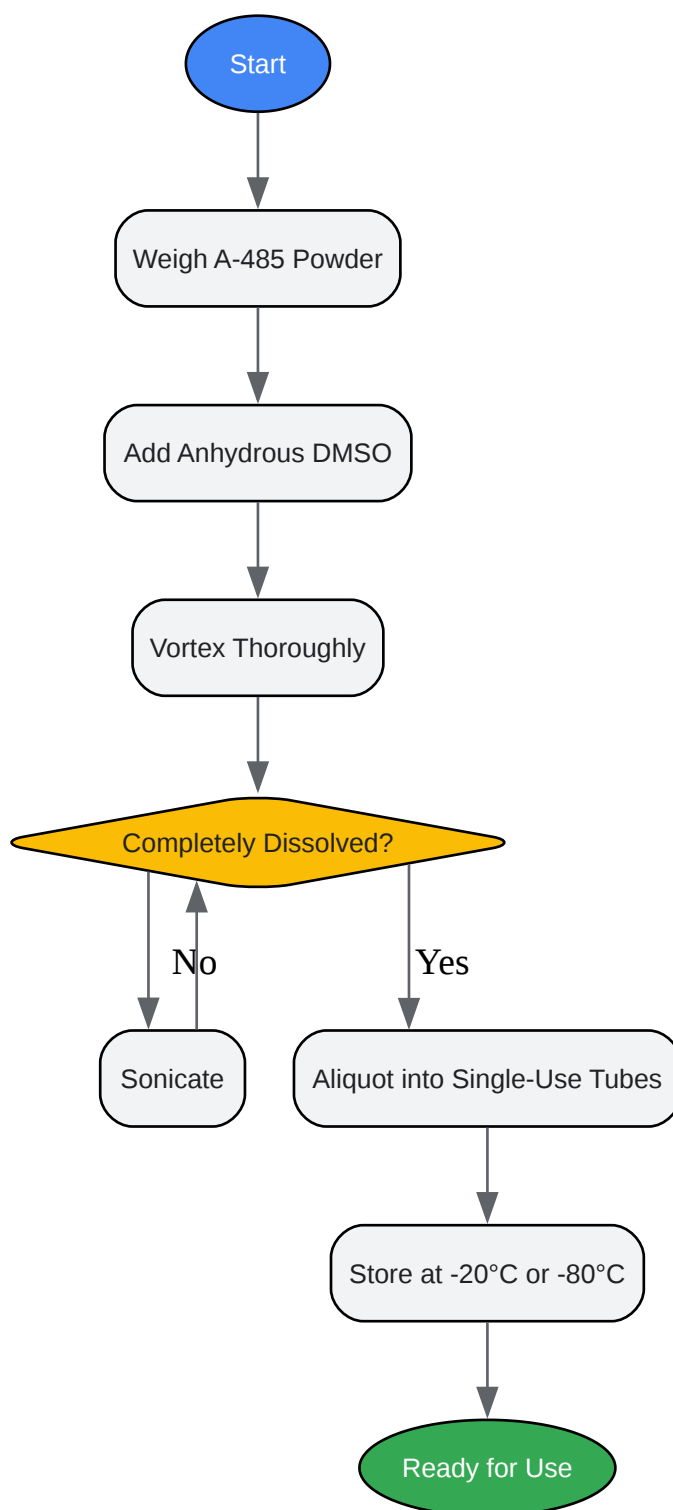


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Caption: **A-485** inhibits p300/CBP-mediated histone acetylation.

Experimental Workflow: Preparing and Storing A-485 Stock Solution

The following diagram outlines the recommended workflow for preparing and storing **A-485** stock solutions to ensure their quality and stability for experimental use.



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Caption: Workflow for **A-485** stock solution preparation and storage.

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